

Maribavir-d6 CAS number and molecular weight

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Compound of Interest

Compound Name: Maribavir-d6

Cat. No.: B12384612

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An In-depth Technical Guide to Maribavir-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Maribavir-d6**, a deuterated analog of the antiviral agent Maribavir. The document details its chemical properties, mechanism of action, and relevant experimental methodologies, designed for professionals in the fields of virology, pharmacology, and drug development.

Quantitative Data Summary

The following table summarizes the key quantitative data for Maribavir and its deuterated form, **Maribavir-d6**.

Property	Maribavir	Maribavir-d6
CAS Number	176161-24-3[1][2]	Not explicitly available; the CAS for the unlabeled compound is typically used.
Molecular Formula	C ₁₅ H ₁₉ Cl ₂ N ₃ O ₄ [3][4]	C ₁₅ H ₁₃ D ₆ Cl ₂ N ₃ O ₄
Molecular Weight	376.24 g/mol [2]	382.27 g/mol

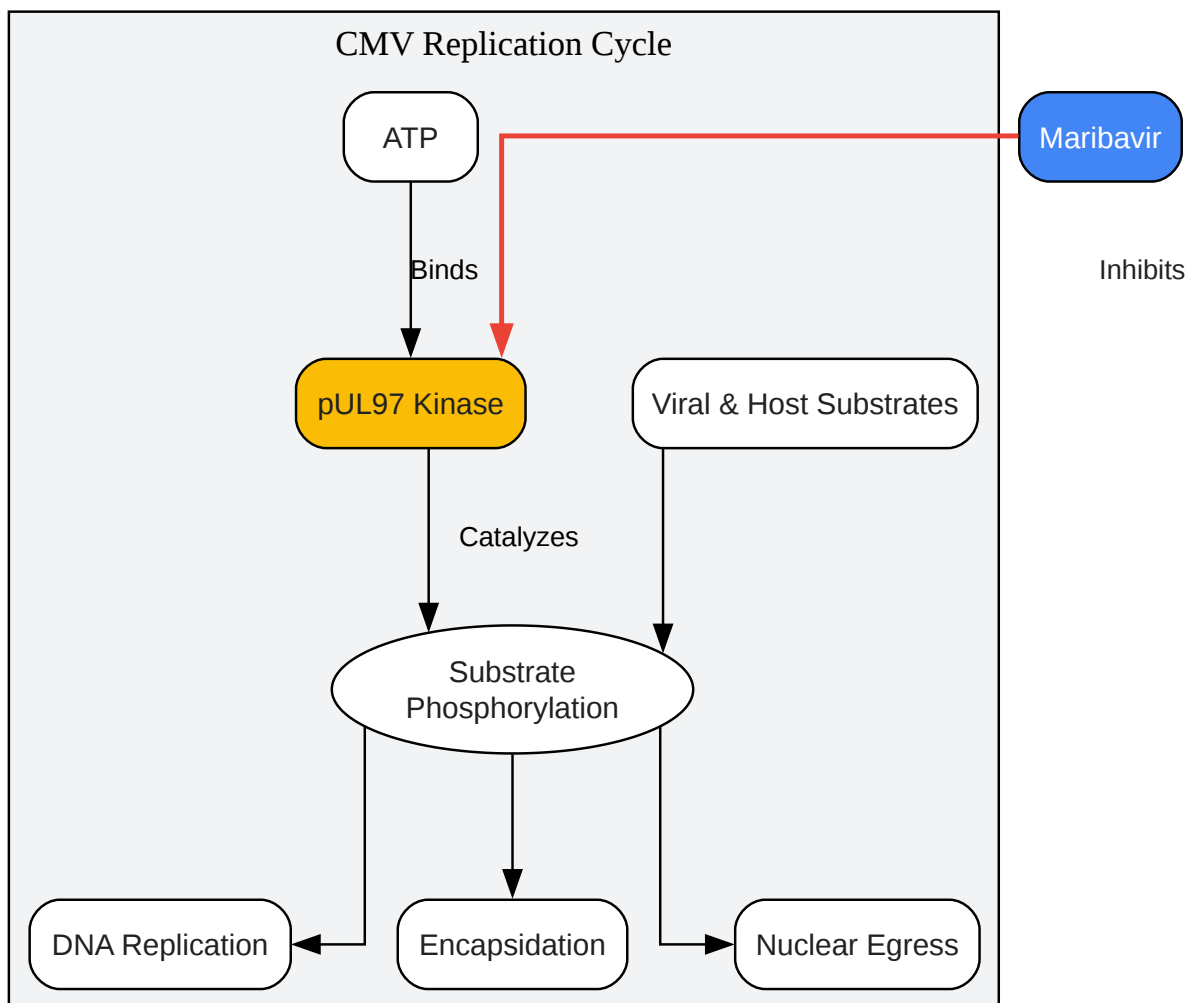
Mechanism of Action

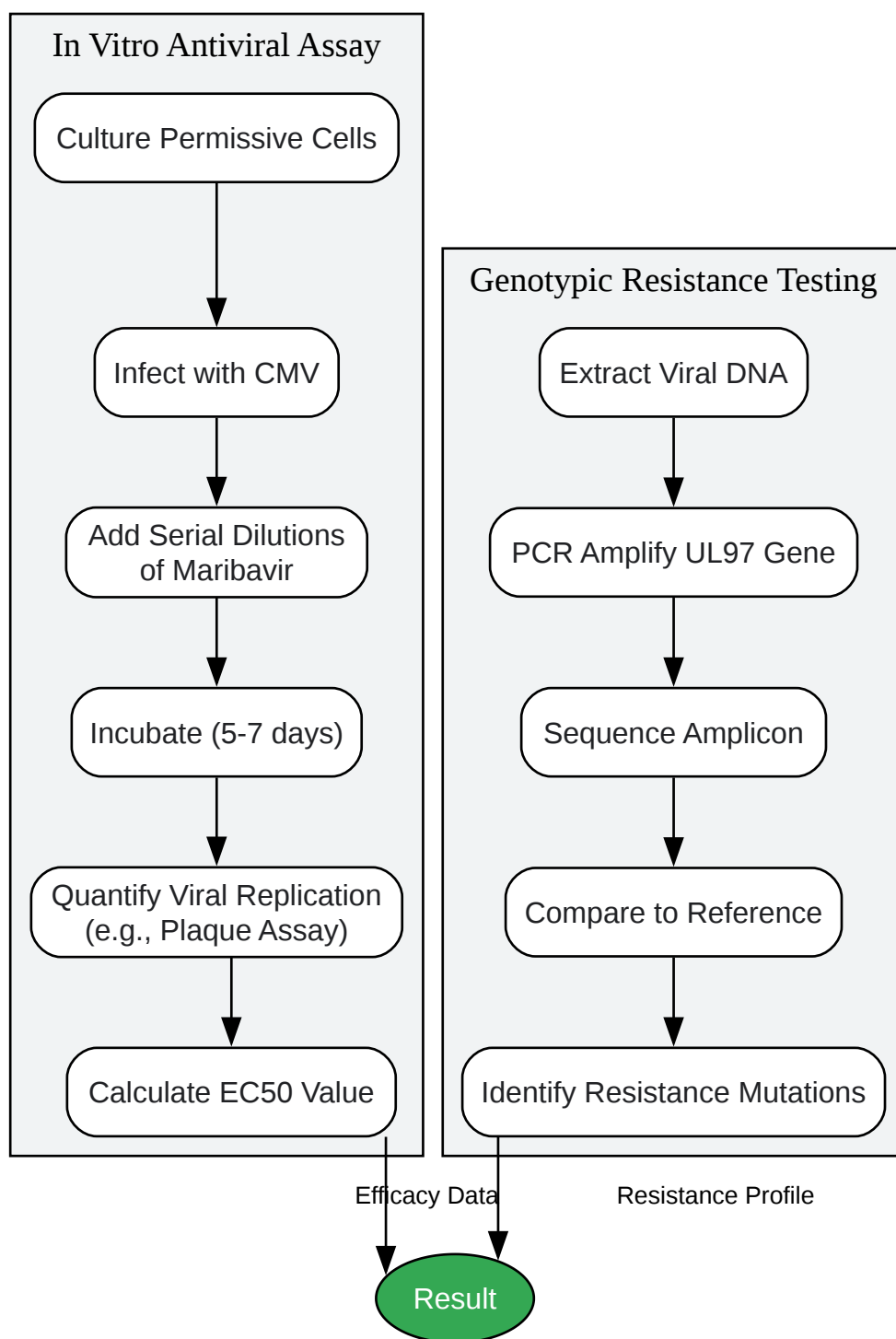
Maribavir is a potent and selective inhibitor of the human cytomegalovirus (CMV) pUL97 protein kinase. Its antiviral activity is achieved through competitive inhibition at the ATP binding site of the pUL97 enzyme. This inhibition prevents the phosphorylation of pUL97 substrates, which are crucial for several stages of the viral replication cycle.

The primary downstream effects of pUL97 inhibition by Maribavir include:

- **Inhibition of CMV DNA Replication:** By preventing the necessary phosphorylation events, Maribavir disrupts the replication of the viral genome.
- **Inhibition of Viral Encapsidation:** The assembly of new viral capsids is impaired.
- **Inhibition of Nuclear Egress:** The departure of newly formed viral capsids from the host cell nucleus is blocked.

Importantly, Maribavir's mechanism of action is distinct from that of other anti-CMV drugs that target the viral DNA polymerase. This allows Maribavir to be active against CMV strains that have developed resistance to agents like ganciclovir and foscarnet. However, it is worth noting that because ganciclovir and valganciclovir require initial phosphorylation by pUL97 to become active, co-administration with Maribavir can antagonize their antiviral effects.





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References

- 1. Maribavir | C₁₅H₁₉Cl₂N₃O₄ | CID 471161 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
- 3. accessdata.fda.gov [accessdata.fda.gov]
- 4. accessdata.fda.gov [accessdata.fda.gov]
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